

Physical properties of 4-Methylbenzophenone (melting point, boiling point)

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An In-Depth Technical Guide to the Physical Properties of 4-Methylbenzophenone

This technical guide provides a comprehensive overview of the key physical properties of **4-Methylbenzophenone**, specifically its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development, offering precise data, detailed experimental methodologies, and a clear visual representation of the determination process.

Core Physical Properties

4-Methylbenzophenone is a white to off-white crystalline solid at room temperature. Its physical characteristics are crucial for its handling, formulation, and application in various scientific and industrial contexts.

Data Presentation

The melting and boiling points of **4-Methylbenzophenone**, as documented in scientific literature, are summarized below. It is noteworthy that **4-Methylbenzophenone** can exist in two crystalline forms, a stable α -form and a metastable β -form, which exhibit different melting points.[1][2]



Physical Property	Value	Conditions
Melting Point (α-form, stable)	59.5 °C[3][4]	760.00 mm Hg
56.5-57 °C[1][5]	-	
Melting Point (β-form, metastable)	55 °C[1][2]	-
Boiling Point	326 °C[1][2][5]	760.00 mm Hg (lit.)
328.10 °C[3]	760.00 mm Hg (est.)	

Experimental Protocols

The determination of melting and boiling points is a fundamental procedure for the characterization and purity assessment of a chemical compound. The following are detailed methodologies for these measurements.

Determination of Melting Point (Capillary Method)

This method is widely used for the determination of the melting point of a crystalline solid.[6][7] [8][9][10]

Apparatus and Materials:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., paraffin oil)
- 4-Methylbenzophenone sample (finely powdered)
- Mortar and pestle

Procedure:



- Sample Preparation: A small amount of the **4-Methylbenzophenone** is finely ground into a powder.[7]
- Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered sample.
 The tube is then tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[6][10]
- Apparatus Setup: The filled capillary tube is attached to a thermometer, ensuring the sample
 is aligned with the thermometer bulb. This assembly is then immersed in a heating bath (e.g.,
 oil bath in a Thiele tube).[6][9]
- Heating: The heating bath is heated gently and steadily. The rate of heating should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
 [7][9]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Determination of Boiling Point (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid.[8] Since **4-Methylbenzophenone** is a solid at room temperature, it must first be melted to apply this method.

Apparatus and Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with paraffin oil)
- 4-Methylbenzophenone sample

Procedure:



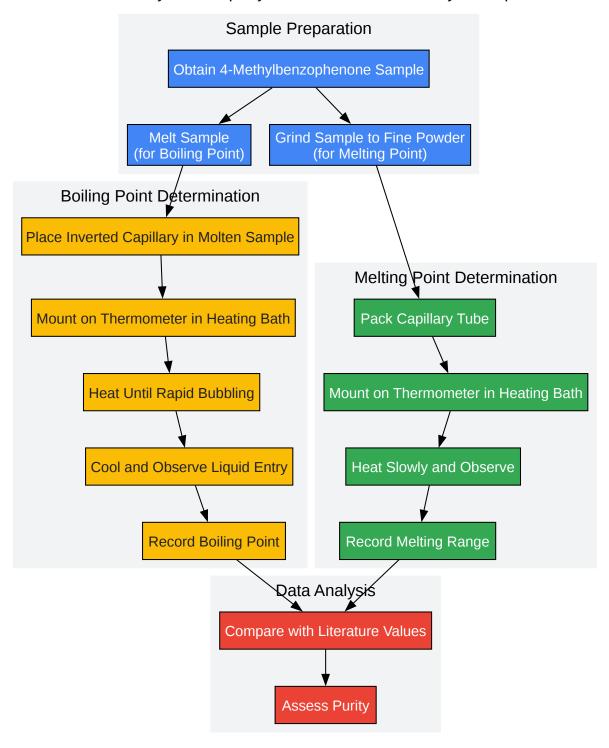
- Sample Preparation: A small amount of 4-Methylbenzophenone is placed in the small test tube and gently heated until it melts.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the molten sample in the test tube.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a heating bath.
- Heating: The bath is heated gradually. As the temperature rises, the air trapped in the capillary tube will expand and escape as a slow stream of bubbles.
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat source is then removed, and the bath is allowed to cool slowly.
- Boiling Point Determination: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance.[11] This is the point where the vapor pressure of the liquid equals the atmospheric pressure.[11]

Process Visualization

The logical workflow for the determination of the physical properties of **4-Methylbenzophenone** is illustrated in the diagram below.



Workflow for Physical Property Determination of 4-Methylbenzophenone



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Caption: Workflow for Determining Melting and Boiling Points.



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